

Technical Guide: Synthesis and Characterization of -(4-methoxypentyl)cyclopropanamine

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Compound of Interest

Compound Name: *N*-(4-methoxypentyl)cyclopropanamine

Cat. No.: B13579691

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Executive Summary

Target Molecule:

-(4-methoxypentyl)cyclopropanamine CAS Registry Number: 1251085-62-7 Molecular Formula:

Molecular Weight: 157.25 g/mol

This guide defines a robust, scalable synthetic route for

-(4-methoxypentyl)cyclopropanamine, a secondary amine featuring a cyclopropyl pharmacophore and a methoxy-substituted alkyl chain. Cyclopropylamines are critical motifs in medicinal chemistry, often serving as conformationally restricted linkers or metabolic blockers (e.g., preventing

-dealkylation). The 4-methoxypentyl side chain introduces specific lipophilicity and hydrogen-bond accepting capability, relevant for optimizing binding affinity in GPCR or enzyme targets.

The protocol prioritizes Reductive Amination over direct alkylation to ensure mono-alkylation selectivity and high purity. A convergent synthesis strategy is employed, constructing the 4-

methoxypentanal precursor from commercially available starting materials before coupling with cyclopropanamine.

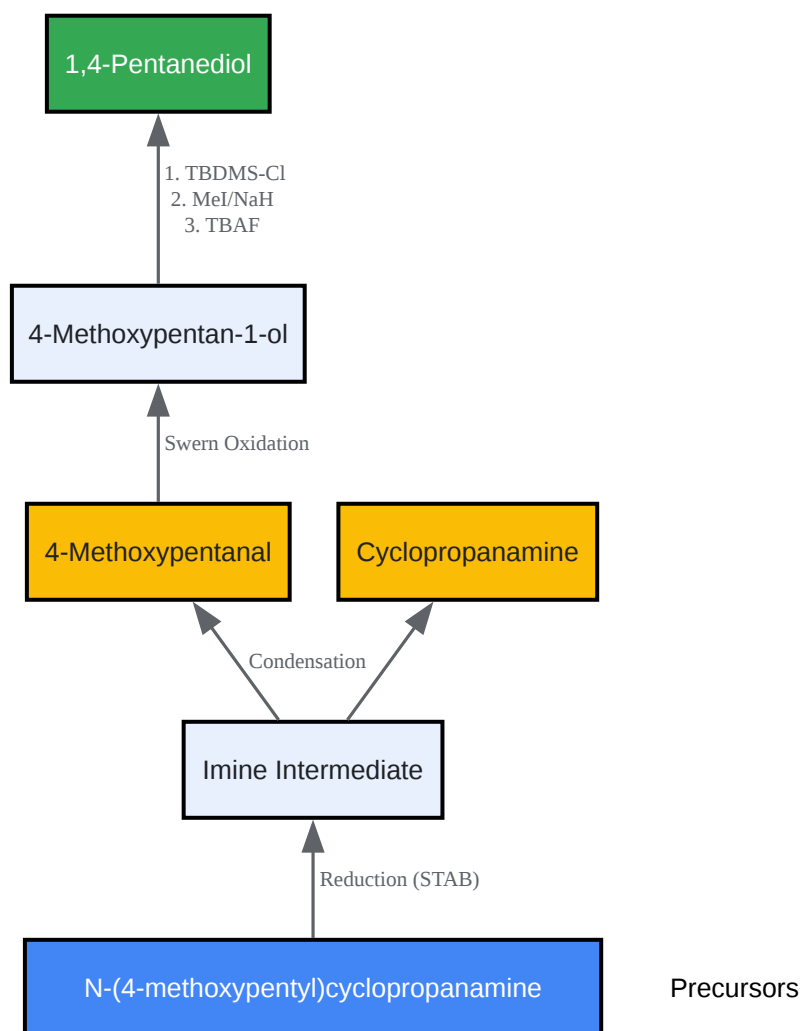
Retrosynthetic Analysis & Strategy

The structural dissection of the target reveals two primary disconnections. The strategic choice relies on minimizing side reactions (polyalkylation) and handling the instability of the cyclopropyl ring under harsh conditions.

Strategic Logic

- **C–N Bond Formation (Primary Disconnection):** The most reliable method to form the secondary amine without over-alkylation (quaternization) is Reductive Amination. This involves the condensation of cyclopropanamine with 4-methoxypentanal, followed by in situ reduction.
- **Ether Formation:** The 4-methoxypentyl chain is constructed from 1,4-pentanediol. Selective methylation of the secondary alcohol is achieved via a protection-deprotection sequence, ensuring regiochemical integrity.

Visualization: Retrosynthetic Tree



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Caption: Retrosynthetic logic flow from target amine to commercially available 1,4-pentanediol.

Detailed Synthetic Protocols

Phase 1: Synthesis of Precursor (4-Methoxypentanal)

Direct methylation of 1,4-pentanediol is non-selective. We employ a protection strategy to isolate the secondary alcohol for methylation.

Step 1.1: Selective Protection of 1,4-Pentanediol

Objective: Mask the primary hydroxyl group.

- Reagents: 1,4-Pentanediol (1.0 eq), Imidazole (2.2 eq), TBDMSCl (1.1 eq), DCM.

- Mechanism: Sterically controlled silylation of the less hindered primary alcohol.

Step 1.2: Methylation of Secondary Alcohol

Objective: Install the methoxy group at C4.

- Reagents: Sodium Hydride (1.5 eq), Methyl Iodide (1.5 eq), THF ().
- Protocol:
 - Suspend NaH (60% in oil) in dry THF under Argon.
 - Add the mono-protected alcohol dropwise at . Stir 30 min to form the alkoxide.
 - Add MeI dropwise. Warm to RT and stir for 4 hours.
 - Quench: Careful addition of sat.

Step 1.3: Deprotection and Oxidation

Objective: Reveal the primary alcohol and oxidize to the aldehyde.

- Deprotection: Treat with TBAF (1.1 eq) in THF for 2 hours. Isolate 4-methoxypentan-1-ol.[1][2][3][4][5]
- Oxidation (Swern):
 - Oxalyl chloride (1.1 eq) + DMSO (2.2 eq) in DCM at .
 - Add 4-methoxypentan-1-ol.[4] Stir 15 min.
 - Add

(5.0 eq). Warm to RT.

- Workup: Wash with water/brine, dry over

.

- Note: Aldehydes are unstable; use immediately in Phase 2.

Phase 2: Reductive Amination (The Coupling)

This is the critical step. We utilize Sodium Triacetoxyborohydride (STAB), a mild reducing agent that selectively reduces the imine intermediate without reducing the aldehyde functionality, minimizing byproduct formation.

Reaction Scheme:

Experimental Protocol

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Solvation: Dissolve 4-methoxypentanal (1.0 g, 8.6 mmol, 1.0 eq) in anhydrous 1,2-Dichloroethane (DCE) (30 mL).
- Amine Addition: Add Cyclopropanamine (0.54 g, 9.5 mmol, 1.1 eq).
 - Observation: The solution may warm slightly. Stir for 30 minutes at room temperature to ensure imine formation equilibrium.
- Reduction: Add Sodium Triacetoxyborohydride (STAB) (2.7 g, 12.9 mmol, 1.5 eq) in three portions over 15 minutes.
 - Control: Maintain temperature at
- .
- Reaction Time: Stir vigorously for 12–16 hours under nitrogen. Monitor by TLC (System: 10% MeOH in DCM; stain with Ninhydrin or PMA).

- Quench: Slowly add saturated aqueous (20 mL). Gas evolution () will occur. Stir for 15 minutes until effervescence ceases.

Workup & Purification^[6]^[7]

- Extraction: Extract the aqueous layer with DCM ().
- Washing: Combine organic layers and wash with Brine (50 mL).
- Drying: Dry over anhydrous , filter, and concentrate under reduced pressure.
- Purification: Flash Column Chromatography.
 - Stationary Phase: Silica Gel (230-400 mesh).
 - Mobile Phase: Gradient of DCM 5% MeOH/DCM (with 1% additive to prevent tailing of the amine).

Data Summary & Characterization

Expected Analytical Data

The following data confirms the structure of

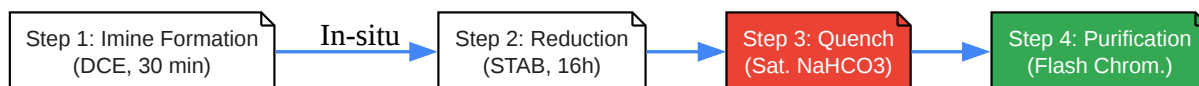
-(4-methoxypentyl)cyclopropanamine.

Technique	Parameter	Expected Signal / Value	Structural Assignment
H NMR	0.30–0.50 ppm (m, 4H)	Multiplets	Cyclopropyl ring protons ()
1.12 ppm (d, 3H)	Doublet	Terminal Methyl (-CH-OMe)	
1.40–1.60 ppm (m, 4H)	Multiplet	Alkyl chain methylene ()	
2.15 ppm (m, 1H)	Multiplet	Cyclopropyl methine ()	
2.65 ppm (t, 2H)	Triplet	-methylene ()	
3.32 ppm (s, 3H)	Singlet	Methoxy group ()	
3.40 ppm (m, 1H)	Multiplet	Methine ether ()	
C NMR	6.5, 30.5 ppm	-	Cyclopropyl carbons
19.5 ppm	-	Terminal Methyl	
49.0 ppm	-		
56.2 ppm	-	Methoxy Carbon	
76.5 ppm	-	Ether Methine ()	

)

MS (ESI)	158.15	Protonated molecular ion
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Workflow Visualization



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Caption: Operational workflow for the reductive amination phase.

Safety & Stability Considerations

Chemical Hazards

- Cyclopropanamine: Highly volatile (bp 49–50°C), flammable, and toxic. Handle strictly in a fume hood.
- Sodium Triacetoxyborohydride (STAB): Releases acetic acid upon reaction; generates hydrogen gas upon aqueous quench. Keep away from ignition sources.
- Ethers: The 4-methoxypentyl ether moiety is generally stable, but standard peroxide checks should be performed if the precursor alcohol is stored for extended periods.

Storage

- Store the final amine under an inert atmosphere (Argon/Nitrogen) at .
- As a secondary amine, it is prone to absorbing from the air to form carbamates; seal tightly.

References

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